

Technical Support Center: Optimizing Section Thickness with PARAPLAST PLUS®

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Compound of Interest

Compound Name: PARAPLAST PLUS

Cat. No.: B1176158

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize sectioning with **PARAPLAST PLUS®**.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues encountered during the microtomy of tissues embedded in **PARAPLAST PLUS®**.

Q1: What are the optimal cutting thicknesses for different types of Paraplast®?

Paraplast® media are designed for various sectioning needs. **PARAPLAST PLUS®** is particularly suited for large or difficult-to-infiltrate tissues.^{[1][2]} The achievable thickness depends on the specific medium and the user's skill.

Media Type	Recommended Section Thickness	Key Characteristics	Melting Point
PARAPLAST PLUS®	Down to 1-2µm[3][4]	Contains 0.8% Dimethyl Sulfoxide (DMSO) for faster tissue penetration.[3][5] Ideal for large and dense tissues.[2][5]	56-57°C[6]
PARAPLAST®	Down to 4µm	General-purpose embedding medium with plastic polymers for improved elasticity.[2][5][7]	56°C[5]
PARAPLAST X-TRA®	Down to 2µm[5]	Low melting point, recommended for low-temperature processing and small biopsies.[5]	52-54°C[5]

Q2: My sections are wrinkled or compressed. How can I fix this?

Wrinkled or compressed sections can result from several factors, including a dull blade, improper knife angle, or a block that is too warm.[8][9]

- Dull Blade: The most common cause.[10] Replace the blade or move to an unused section of the blade edge.
- Specimen Block is Too Warm: Cool the block on an ice tray.[8][9]
- Incorrect Knife Angle: If the knife inclination angle is too large, it can cause compression.[8] Adjust the angle to be smaller.
- Cutting Speed: Sectioning too quickly can lead to wrinkles. Very thin sections require a slow and consistent cutting speed.[8]

- Wax is Too Soft: If the issue persists across multiple blocks, consider using a harder paraffin wax or ensure the room temperature is not too high.[\[9\]](#)[\[10\]](#)

Q3: I am getting thick and thin sections. What is the cause?

Uneven section thickness is often due to mechanical instability in the microtome or issues with the paraffin block itself.[\[10\]](#)[\[11\]](#)

- Loose Components: Check that the block is securely clamped in the holder and that all locking levers and knobs on the microtome are tight.[\[8\]](#)[\[11\]](#)[\[12\]](#)
- Incorrect Knife Angle: A clearance angle that is too small can cause this issue.[\[10\]](#)
- Block is Too Hard: If the tissue is excessively hard, it can cause variations in thickness.[\[11\]](#) Try soaking the block face in water or a softening solution to moisten the tissue.[\[11\]](#)[\[13\]](#)
- Worn Microtome Parts: If the problem persists after checking all other factors, the microtome may require professional maintenance.[\[11\]](#)[\[12\]](#)

Q4: The paraffin ribbon is curved or will not form. What should I do?

Difficulties in forming a straight ribbon are typically related to the block's shape or the properties of the paraffin.[\[8\]](#)[\[10\]](#)

- Uneven Block Edges: The top and bottom edges of the block face must be parallel. Trim the block so they are perfectly parallel to each other.
- Paraffin is Too Hard/Cold: If the paraffin is too hard, the sections will not adhere to each other to form a ribbon.[\[10\]](#) Try warming the block slightly by breathing on it. Do not place it on ice if you are experiencing this issue.[\[10\]](#)
- Dull or Dirty Blade: A dull blade can prevent proper ribboning.[\[9\]](#) Also, ensure the blade edge is free of any paraffin residue.[\[8\]](#)
- Incorrect Knife Angle: An improper clearance angle can also prevent ribbon formation.[\[10\]](#)

Q5: Why are there lines or splits in my sections?

Lengthwise scratches or splits in the ribbon are usually caused by a defect in the blade edge or hard particles within the block.^[8]

- **Nicked Blade:** A common cause is a nick in the microtome blade.^[8] Move the blade to a new, undamaged area or replace it entirely.
- **Hard Particles in Tissue:** Calcified areas or other hard inclusions (like sutures) in the tissue can cause knife lines.^{[10][11]} If possible, these should be removed during grossing.^[13]
- **Impurities in Paraffin:** Debris in the paraffin can also cause this artifact. Ensure you are using high-quality, filtered paraffin like **PARAPLAST PLUS®**.^{[11][12]}

Experimental Protocols

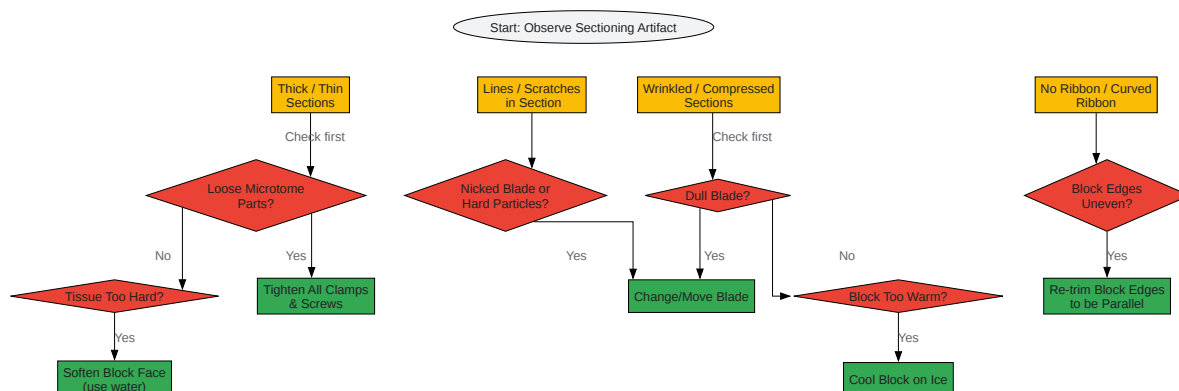
Protocol for Troubleshooting Common Sectioning Artifacts

This protocol provides a systematic approach to identifying and resolving issues during microtomy with **PARAPLAST PLUS®**.

- **Initial Assessment:**
 - Examine the ribbon and sectioned tissue for common artifacts such as wrinkling, thick/thin sections, holes, or lines.
 - Refer to the troubleshooting workflow diagram below to diagnose the potential cause.
- **Check Microtome and Blade Stability:**
 - Ensure the paraffin block is securely clamped in the block holder.
 - Verify that all screws and levers on the microtome and blade holder are tight.^{[8][11][12]}
 - Confirm you are using a sharp, new, or unused portion of the microtome blade.
- **Optimize Block Temperature:**
 - If sections are compressed or wrinkled, the block may be too warm.^{[8][9]} Place the block on a cold plate or in an ice bath for 5-10 minutes.

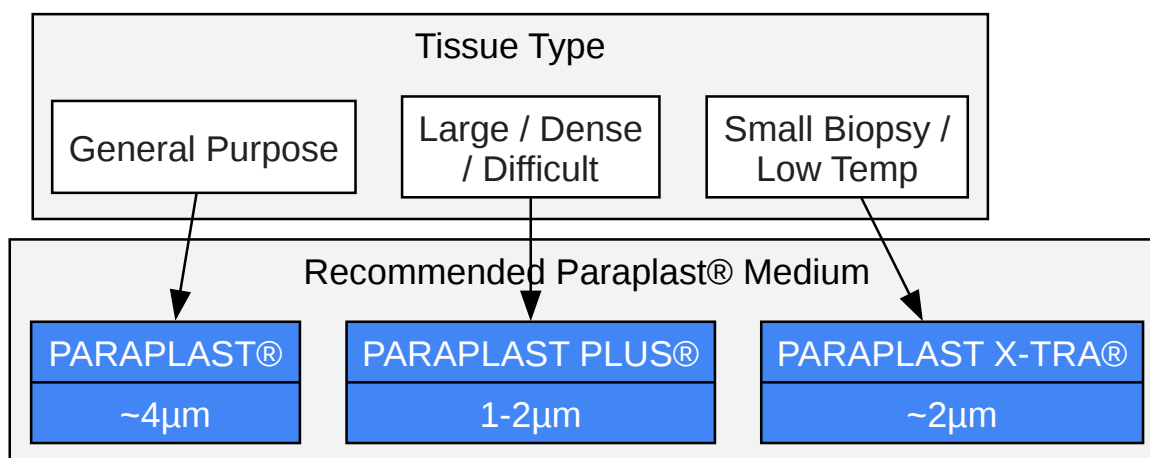
- If the ribbon is not forming and sections are brittle, the block may be too cold or the paraffin too hard.[\[10\]](#)[\[11\]](#) Allow the block to warm to room temperature or gently warm the block face with your breath.
- Adjust Microtome Settings:
 - Section Thickness: Ensure the desired thickness is set correctly. **PARAPLAST PLUS®** can achieve sections as thin as 1-2µm.[\[3\]](#)[\[4\]](#)
 - Clearance Angle: The typical clearance angle for paraffin sectioning is 3-8 degrees. If you are experiencing chatter (vibrations) or thick/thin sections, try adjusting this angle.
 - Cutting Speed: Use a slow, consistent speed, especially for very thin sections.[\[8\]](#)
- Re-embedding (If Necessary):
 - If issues like improper tissue orientation or air bubbles in the block are identified, the best course of action is to melt the block and re-embed the tissue.[\[13\]](#)

Visualizations



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Caption: Troubleshooting workflow for common microtomy artifacts.



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